

JNJ-64264681 solubility issues and solutions

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Compound of Interest

Compound Name: JNJ-64264681

Cat. No.: B15577197

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Technical Support Center: JNJ-64264681

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers and scientists working with **JNJ-64264681**. It has come to our attention that the designation "**JNJ-64264681**" is associated with two distinct therapeutic entities: a small molecule Bruton's tyrosine kinase (BTK) inhibitor and a personalized mRNA cancer vaccine, also known as V940 (mRNA-4157). To ensure clarity and provide targeted support, this guide is divided into two sections, each addressing the specific challenges and experimental considerations for one of these compounds.

Section 1: JNJ-64264681 (BTK Inhibitor)

This section focuses on the small molecule inhibitor of Bruton's tyrosine kinase. The primary challenges for researchers working with this compound often relate to its solubility and proper handling in experimental settings.

Solubility Data

Proper dissolution is critical for accurate and reproducible experimental results. The following table summarizes the solubility of the **JNJ-64264681** small molecule inhibitor in a common laboratory solvent.

Solvent	Concentration	Molarity	Notes
DMSO	100 mg/mL	192.81 mM	Use fresh, anhydrous DMSO as moisture can reduce solubility. [1]

Experimental Protocols

Preparing a Stock Solution (100 mg/mL in DMSO)

- Materials: **JNJ-64264681** powder, anhydrous DMSO, sterile microcentrifuge tubes, precision balance, and calibrated pipettes.
- Procedure:
 - Weigh the desired amount of **JNJ-64264681** powder using a precision balance.
 - Add the appropriate volume of fresh, anhydrous DMSO to achieve a concentration of 100 mg/mL.[\[1\]](#)
 - Vortex or sonicate the solution gently until the powder is completely dissolved. The solution should be clear.
 - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.[\[1\]](#)
- Storage:
 - Store the stock solution at -80°C for up to one year or at -20°C for up to one month.[\[1\]](#)[\[2\]](#)

Troubleshooting and FAQs

Q1: My **JNJ-64264681** is not fully dissolving in DMSO.

A1: This may be due to the quality of the DMSO. Moisture-absorbing DMSO can reduce the solubility of the compound.[\[1\]](#) Ensure you are using fresh, anhydrous DMSO. Gentle warming or sonication can also aid in dissolution.

Q2: I observed precipitation when diluting the DMSO stock solution in an aqueous buffer.

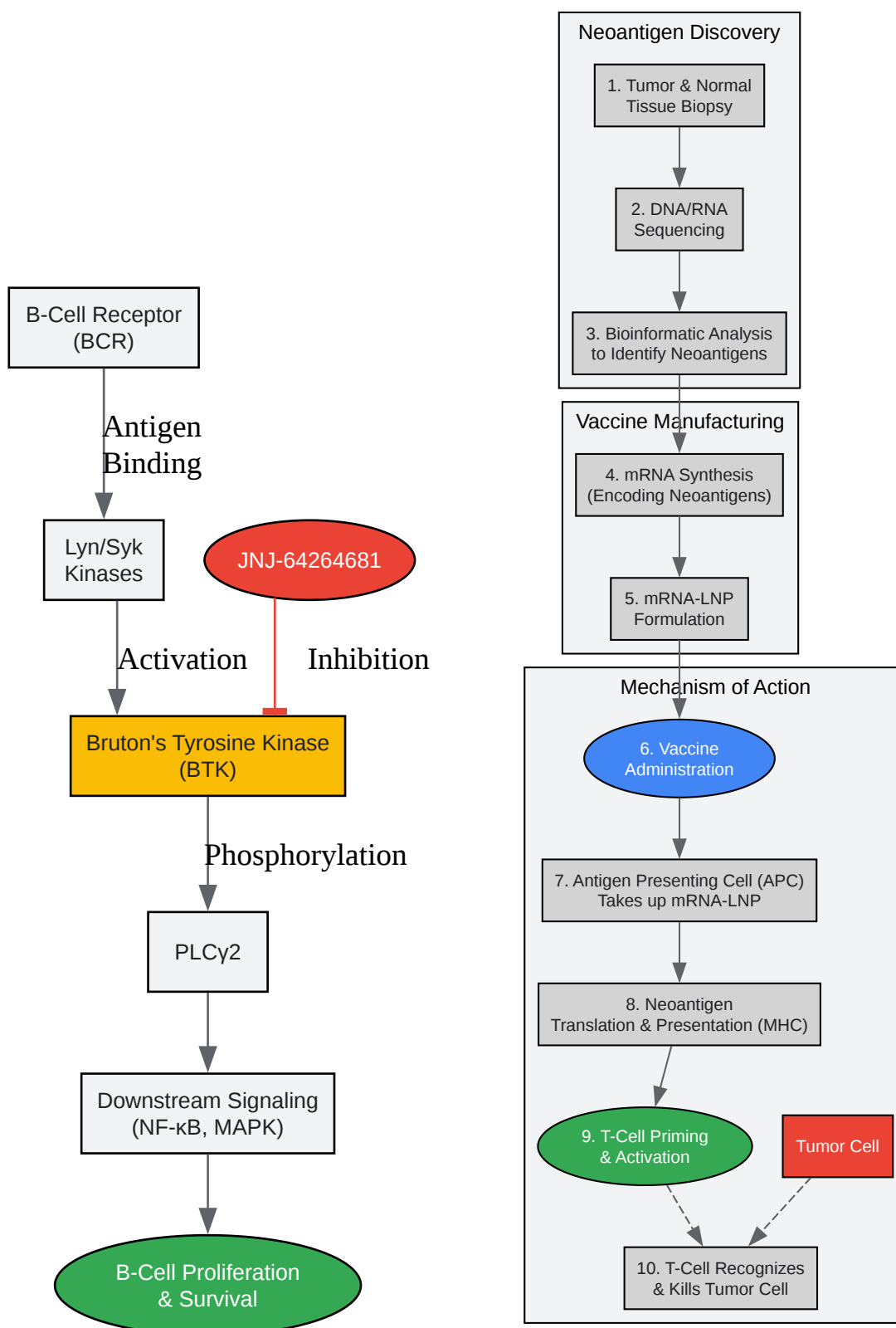
A2: This is a common issue when diluting a compound from a high-concentration organic stock into an aqueous medium. To mitigate this, you can try several approaches:

- Increase the percentage of organic co-solvent (if your experimental system allows).
- Use a formulation with surfactants like Tween-80 or solubilizing agents like PEG300. A suggested in-vivo formulation involves a multi-step process:
 - Add 50 μ L of a 100 mg/mL DMSO stock to 400 μ L of PEG300 and mix until clear.
 - Add 50 μ L of Tween-80 to the mixture and mix until clear.
 - Add 500 μ L of ddH₂O to reach a final volume of 1 mL.^[1]
- Prepare the working solution fresh and use it immediately.^[1]

Q3: What is the mechanism of action of **JNJ-64264681**?

A3: **JNJ-64264681** is an irreversible covalent inhibitor of Bruton's tyrosine kinase (BTK).^{[3][4]} By binding to BTK, it blocks the B-cell antigen receptor (BCR) signaling pathway, which is crucial for the proliferation and survival of malignant B-cells.^{[3][4]}

Signaling Pathway Diagram



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